

pharmacological properties of pinostrobin flavonoid

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An In-depth Technical Guide to the Pharmacological Properties of **Pinostrobin**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pinostrobin (5-hydroxy-7-methoxyflavanone) is a prominent dietary flavonoid found in various plants, such as Boesenbergia rotunda (fingerroot), and in propolis. Possessing a wide range of pharmacological activities with no significant toxicity, **pinostrobin** has garnered substantial interest as a potential therapeutic agent. Its demonstrated anti-inflammatory, antioxidant, neuroprotective, and anticancer effects are attributed to its interaction with a multitude of cellular signaling pathways. This technical guide provides a comprehensive overview of the core pharmacological properties of **pinostrobin**, summarizing key quantitative data, detailing experimental methodologies, and visualizing the molecular pathways it modulates.

Core Pharmacological Properties

Pinostrobin exhibits a diverse pharmacological profile, making it a candidate for addressing various pathological conditions. Its primary activities include neuroprotection, anti-inflammation, anticancer effects, and metabolic regulation.

Neuroprotective Effects

Pinostrobin demonstrates significant neuroprotective potential in models of neurodegenerative diseases like Parkinson's and Alzheimer's.





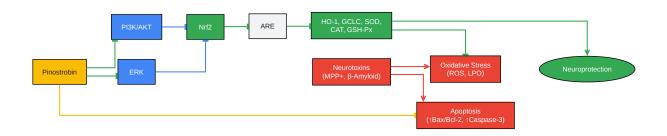


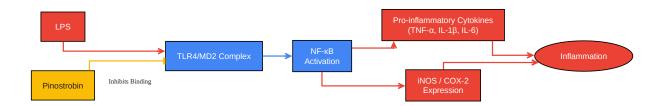
Mechanisms of Action:

- Nrf2/ARE Pathway Activation: Pinostrobin confers protection against neurotoxins by
 activating the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Antioxidant Response
 Element (ARE) signaling pathway. This is mediated, at least in part, through the
 phosphorylation of PI3K/AKT and ERK. Nrf2 activation upregulates the expression of crucial
 antioxidant enzymes such as heme oxygenase-1 (HO-1) and glutamate-cysteine ligase
 catalytic subunit (GCLC), thereby reducing oxidative stress.
- Anti-Apoptotic Activity: The flavonoid inhibits apoptotic cascades by increasing the Bcl-2/Bax ratio, preserving mitochondrial membrane potential, and reducing the activation of caspase-3.
- Reduction of Oxidative Stress: It directly suppresses the generation of reactive oxygen species (ROS) and lipid peroxidation while increasing levels of antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GSH-Px).
- Calcium Homeostasis: Pinostrobin has been shown to mitigate intracellular calcium overload induced by neurotoxic agents like β-amyloid.
- GDNF Upregulation: In animal models of Parkinson's disease, pinostrobin treatment increases the expression of glial cell line-derived neurotrophic factor (GDNF), which supports the survival of dopaminergic neurons.

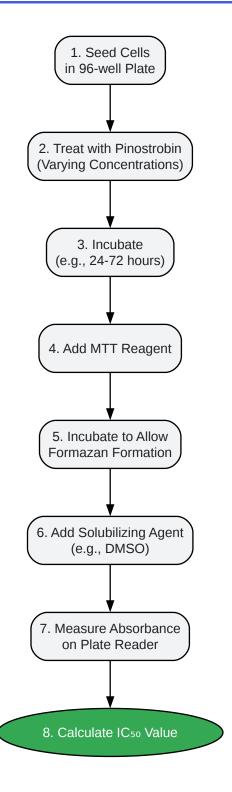
Signaling Pathway: Pinostrobin-Mediated Neuroprotection











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